

# Preparing lanthelliformisamine A TFA Stock Solutions in DMSO: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and essential information for the preparation, storage, and handling of lanthelliformisamine A trifluoroacetate (TFA) salt stock solutions in dimethyl sulfoxide (DMSO).

#### Introduction

lanthelliformisamine A is a bromotyrosine-derived marine natural product that has garnered significant interest in the scientific community for its antibacterial properties.[1][2] It has demonstrated efficacy as an antibiotic enhancer, particularly against resistant Gram-negative bacteria.[3] The trifluoroacetate (TFA) salt of lanthelliformisamine A is a common form used in research due to its stability and solubility in organic solvents like DMSO. Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results.

# **Chemical and Physical Properties**

A notable discrepancy exists in the reported molecular weight of **lanthelliformisamine A TFA** from different commercial suppliers. This is likely due to the varying number of trifluoroacetic acid counterions associated with the polyamine structure of the parent molecule. Researchers should always refer to the Certificate of Analysis provided by their specific supplier for the exact



molecular weight to ensure accurate molar concentration calculations. For the purpose of the protocols outlined below, the tris-TFA salt molecular weight is used as an example.

Property	Value	Source	
IUPAC Name	(E)-N-(3-((4-((3- aminopropyl)amino)butyl)amin o)propyl)-3-(3,5-dibromo-4- methoxyphenyl)acrylamide tris(2,2,2-trifluoroacetate)	MedKoo	
Molecular Formula	C20H32Br2N4O2 · 3(C2HF3O2)	MedKoo	
Molecular Weight	862.38 g/mol (as tris-TFA salt)	[4]	
Alternate Molecular Weight	634.33 g/mol	[5]	
Appearance	Solid powder	[3]	
Solubility	Soluble in DMSO	[3]	

# **Applications and Working Concentrations**

**lanthelliformisamine A TFA** is primarily utilized in antibacterial and drug synergy studies. The optimal working concentration will vary depending on the specific application and the bacterial strain being investigated.



Application	Typical Concentration Range	Key Findings	Source
Antibacterial Activity	6.8 μM (IC50) - 35 μM (MIC)	Inhibitory activity against Pseudomonas aeruginosa.	[2]
3.8 μM (IC50) - 25 μM (MIC)	Bactericidal activity against Staphylococcus aureus.	[5]	
Antibiotic Synergy	Sub-MIC concentrations	Enhances the efficacy of other antibiotics like ciprofloxacin.	[2]
Biofilm Inhibition	Up to 50 μM	At 50 µM, did not inhibit planktonic growth or biofilm formation of P. aeruginosa PAO1 in one study, suggesting higher concentrations may be needed or activity is straindependent.	[6]

# **Experimental Protocols Materials and Equipment**

- lanthelliformisamine A TFA salt (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance



- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

### Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol provides a method for preparing a 10 mM stock solution, which can then be diluted to the desired working concentrations.

- Pre-weighing Preparation: Before handling the compound, ensure you are wearing appropriate PPE. Use a calibrated analytical balance in a chemical fume hood.
- Weighing the Compound: Carefully weigh out 1 mg of lanthelliformisamine A TFA powder.
- Calculating the Volume of DMSO: To prepare a 10 mM stock solution from 1 mg of lanthelliformisamine A TFA (assuming a molecular weight of 862.38 g/mol ), the required volume of DMSO is calculated as follows:
  - Volume (L) = Mass (g) / (Concentration (mol/L) \* Molecular Weight ( g/mol )) Volume ( $\mu$ L) = (0.001 g / (0.010 mol/L \* 862.38 g/mol )) \* 1,000,000  $\mu$ L/L  $\approx$  116  $\mu$ L
- Dissolving the Compound: a. Add the calculated volume (e.g., 116 μL) of anhydrous DMSO to the vial containing the 1 mg of **lanthelliformisamine A TFA**. b. Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- Aliquoting and Storage: a. Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials to avoid repeated freeze-thaw cycles. b. Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
   c. Store the aliquots at -20°C or -80°C for long-term storage.

# Storage and Stability

Solid Compound: Store the solid lanthelliformisamine A TFA at -20°C in a desiccator.
 When stored properly, the solid is stable for over two years.[3]



• DMSO Stock Solution: Store the DMSO stock solution at -20°C for short-term storage (weeks to months) or at -80°C for long-term storage (months to years).[3] Avoid repeated freeze-thaw cycles by preparing single-use aliquots.

## Safety and Handling

A specific Safety Data Sheet (SDS) for **lanthelliformisamine A TFA** is not readily available. Therefore, handling precautions should be based on the components: the parent compound (a novel chemical entity), trifluoroacetic acid (TFA), and DMSO.

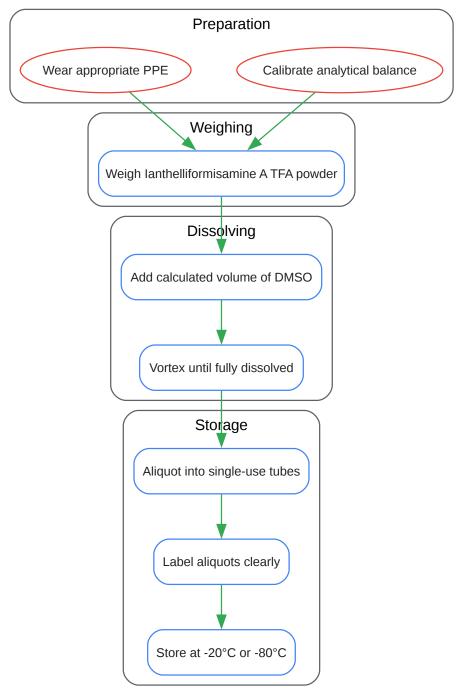
- Personal Protective Equipment: Always wear safety goggles, chemical-resistant gloves, and a lab coat when handling the compound and its solutions.
- Engineering Controls: Work in a well-ventilated area, preferably a chemical fume hood, when weighing the solid compound and preparing the stock solution.
- TFA Hazards: Trifluoroacetic acid is corrosive and can cause severe skin burns and eye damage.[2][7] Handle the TFA salt with care to avoid contact with skin and eyes.
- DMSO Hazards: DMSO is readily absorbed through the skin and can carry dissolved substances with it. Therefore, it is crucial to avoid skin contact with the DMSO solution.
- Disposal: Dispose of all waste materials in accordance with local, state, and federal regulations for chemical waste.

#### **Visualizations**

# **Experimental Workflow for Stock Solution Preparation**



#### Workflow for Preparing Ianthelliformisamine A TFA Stock Solution

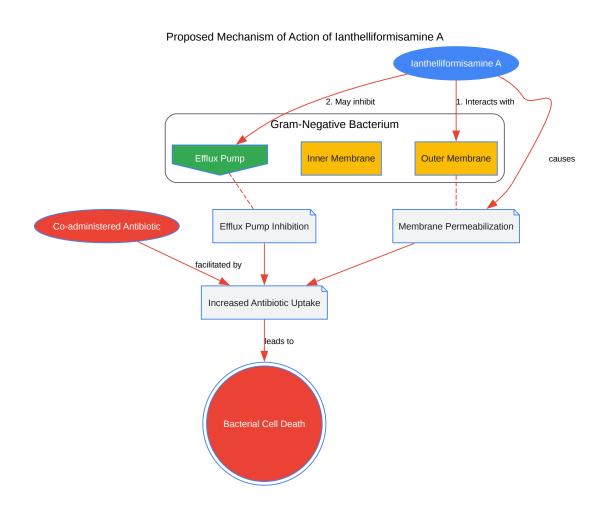


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Caption: Workflow for preparing **lanthelliformisamine A TFA** stock solution.



# **Proposed Mechanism of Action of lanthelliformisamine** Α



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- To cite this document: BenchChem. [Preparing lanthelliformisamine A TFA Stock Solutions in DMSO: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13436595#preparing-ianthelliformisamine-a-tfa-stock-solutions-in-dmso]

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